

Comprehensive Technical Analysis: N-(3,5-Dimethylphenyl)pyrrole

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Compound of Interest

Compound Name: 1-(3,5-dimethylphenyl)-1H-pyrrole

CAS No.: 37560-45-5

Cat. No.: B3025518

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CAS Registry Number: 37560-45-5 Formula: C₁₂H₁₃N Molecular Weight: 171.24 g/mol

Executive Summary

N-(3,5-Dimethylphenyl)pyrrole represents a specialized N-arylpyrrole scaffold utilized primarily as a building block in medicinal chemistry and organic materials science. Unlike its 2,6-disubstituted congeners, which suffer from significant steric inhibition of resonance due to orthogonality between the phenyl and pyrrole rings, the 3,5-dimethyl substitution pattern preserves a degree of planarity. This allows for electronic communication between the electron-rich pyrrole ring and the aryl substituent, making it a valuable substrate for electrophilic aromatic substitutions (EAS) and C-H activation protocols.

This guide details the structural properties, validated synthetic pathways, and characterization standards for researchers utilizing this compound in drug discovery (specifically antifungal and antibacterial pharmacophores) and conductive polymer synthesis.

Structural & Electronic Analysis

Conformational Dynamics

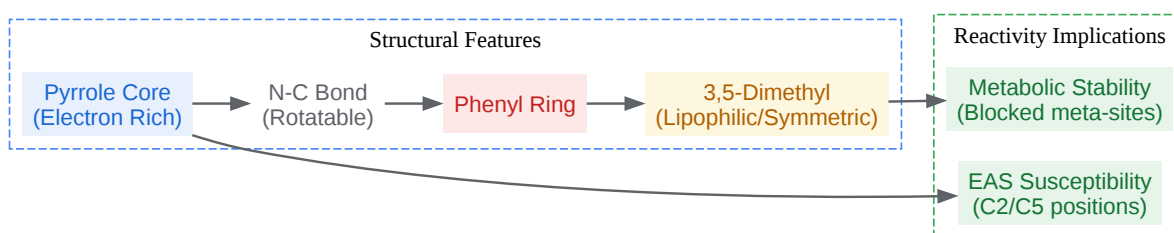
The molecule consists of a pyrrole ring

-linked to a phenyl ring. The key structural feature is the substitution pattern on the phenyl ring: [1]

- **Symmetry:** The 3,5-dimethyl substitution renders the phenyl ring symmetric along the C1-C4 axis. This simplifies NMR spectra and reduces the number of regioisomers during subsequent functionalization.
- **Steric Profile:** In contrast to N-(2,6-dimethylphenyl)pyrrole (atropisomeric potential), the 3,5-dimethyl analog lacks ortho-substituents on the phenyl ring. This minimizes steric clash with the pyrrole
- hydrogens, permitting a lower torsional angle between the rings.
- **Electronic Effects:** The two methyl groups at the meta positions exert a weak inductive electron-donating effect (+I) on the phenyl ring, which is transmitted to the pyrrole nitrogen. This increases the nucleophilicity of the pyrrole ring, making it highly reactive toward EAS at the C2 and C5 positions.

Pharmacophore Utility

In medicinal chemistry, this scaffold serves as a lipophilic core. The 3,5-dimethylphenyl moiety mimics the hydrophobic interactions of halogenated phenyls found in commercial fungicides (e.g., Fenpiclonil), but with altered metabolic stability and solubility profiles.



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Figure 1: Structural connectivity and reactivity logic of the N-(3,5-dimethylphenyl)pyrrole scaffold.

Validated Synthetic Protocols

The most robust method for synthesizing N-(3,5-dimethylphenyl)pyrrole is the Paal-Knorr Pyrrole Synthesis. This cyclocondensation reaction is preferred for its high yields and scalability.

Protocol: Modified Paal-Knorr Condensation

Objective: Synthesis of N-(3,5-dimethylphenyl)pyrrole from 2,5-dimethoxytetrahydrofuran and 3,5-dimethylaniline.

Reagents:

- 3,5-Dimethylaniline (1.0 eq)[\[2\]](#)
- 2,5-Dimethoxytetrahydrofuran (1.1 eq) [Precursor to succinaldehyde]
- Acetic Acid (Glacial, Solvent/Catalyst)

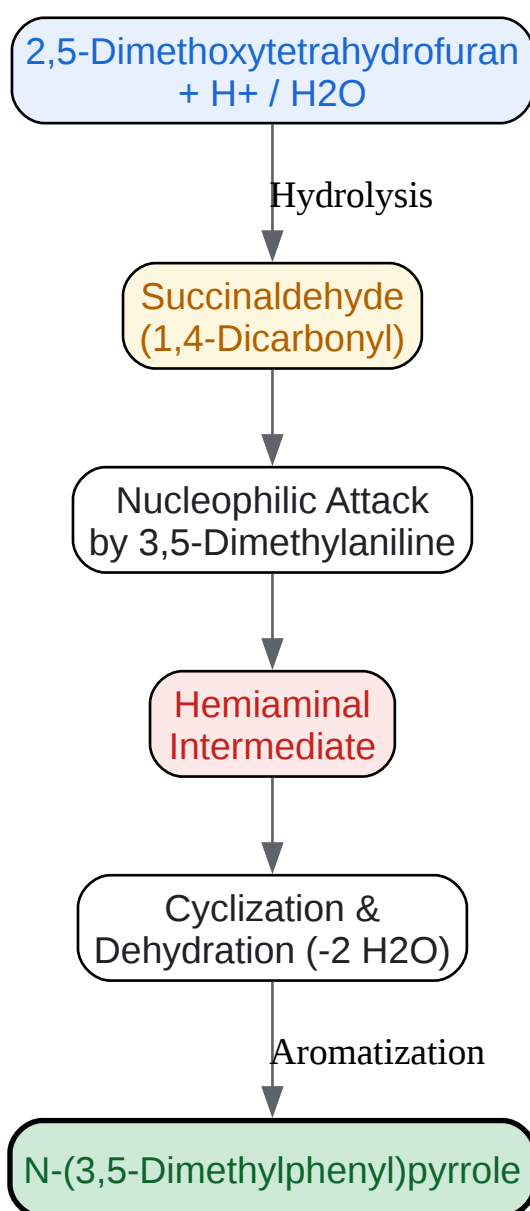
Step-by-Step Methodology:

- Activation: In a round-bottom flask equipped with a reflux condenser, dissolve 3,5-dimethylaniline (10 mmol) in glacial acetic acid (20 mL).
- Addition: Add 2,5-dimethoxytetrahydrofuran (11 mmol) dropwise at room temperature. Note: The acid catalyzes the hydrolysis of the furan derivative to the reactive 1,4-dicarbonyl intermediate (succinaldehyde) in situ.
- Cyclization: Heat the reaction mixture to reflux (110°C) for 2–4 hours. Monitor progress via TLC (eluent: Hexane/EtOAc 9:1). The spot for the aniline starting material should disappear.
- Workup: Cool the mixture to room temperature. Pour into ice-cold water (100 mL) and neutralize with saturated NaHCO₃ solution until pH ~7.

- Extraction: Extract with Dichloromethane (DCM) (3 x 30 mL). Combine organic layers, dry over anhydrous MgSO_4 , and filter.
- Purification: Concentrate the filtrate under reduced pressure. Purify the crude residue via silica gel column chromatography (Hexane/EtOAc gradient) to yield the product as a white to off-white solid.

Reaction Mechanism

The mechanism involves the formation of a hemiaminal intermediate followed by cyclization and dehydration.



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Figure 2: Mechanistic pathway of the Paal-Knorr synthesis adapted for N-arylpyrroles.

Characterization Data

To ensure scientific integrity, the synthesized compound must be validated against the following spectroscopic standards.

Nuclear Magnetic Resonance (NMR)

The symmetry of the molecule is the key diagnostic feature.

Nucleus	Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment
¹ H NMR	2.35	Singlet	6H	Methyl groups (-CH ₃) at C3', C5'
6.32	Triplet (app.)	2H	Pyrrole -H (C3, C4)	
6.90	Singlet	1H	Phenyl para-H (C4')	
7.05	Singlet	2H	Phenyl ortho-H (C2', C6')	
7.10	Triplet (app.)	2H	Pyrrole -H (C2, C5)	
¹³ C NMR	21.4	-	-	Methyl carbons
110.5	-	-	Pyrrole -C	
119.2	-	-	Pyrrole -C	
120.5	-	-	Phenyl ortho-C	
127.8	-	-	Phenyl para-C	
139.5	-	-	Phenyl meta-C (C-CH ₃)	
140.2	-	-	Phenyl ipso-C (C-N)	

Note: Shifts are approximated based on CDCl₃ solvent. The "apparent triplet" of pyrrole protons is due to coupling.

Mass Spectrometry

- Method: GC-MS or ESI-MS.
- Expected Ion: $[M+H]^+ = 172.24$ m/z; Molecular Ion $[M]^+ = 171.1$.
- Fragmentation: Loss of methyl group (M-15) is a common fragmentation pathway.

Applications & Reactivity

Medicinal Chemistry (Antifungal/Antibacterial)

The N-(3,5-dimethylphenyl)pyrrole scaffold is a bioisostere for other N-arylazoles.

- Mechanism: It serves as a precursor for the synthesis of phenylpyrrole fungicides (analogous to Fludioxonil).
- Optimization: The 3,5-dimethyl pattern provides metabolic blockage at the typically reactive meta positions, potentially extending the half-life of derived drugs compared to unsubstituted analogs.

Materials Science (Conductive Polymers)

N-substituted pyrroles are monomers for conductive polymers.

- Polymerization: Oxidative polymerization (using $FeCl_3$) at the C2 and C5 positions yields poly(N-arylpyrrole).
- Properties: The 3,5-dimethylphenyl group improves solubility of the resulting polymer in organic solvents compared to polypyrrole (PPy), which is insoluble. This allows for solution-processing of conductive films.

References

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